

# Best practices for handling and storing DX600 Tfa.

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## Compound of Interest

Compound Name: DX600 Tfa

Cat. No.: B10825495

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## Technical Support Center: DX600 Tfa

This technical support center provides researchers, scientists, and drug development professionals with best practices for handling and storing **DX600 Tfa**, alongside detailed troubleshooting guides and frequently asked questions for its use in experiments.

## Frequently Asked Questions (FAQs)

Q1: What is **DX600 Tfa**?

A1: **DX600 Tfa** is a selective peptide inhibitor of Angiotensin-Converting Enzyme 2 (ACE2).<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup><sup>[4]</sup> It is supplied as a trifluoroacetate (Tfa) salt. DX600 exhibits a high binding affinity for ACE2 and does not show cross-reactivity with Angiotensin-Converting Enzyme (ACE).<sup>[1]</sup><sup>[2]</sup><sup>[3]</sup>

Q2: What is the mechanism of action for DX600?

A2: DX600 functions as a specific inhibitor of ACE2.<sup>[1]</sup><sup>[2]</sup> It binds to ACE2 with a high affinity, thereby blocking its enzymatic activity.<sup>[1]</sup><sup>[5]</sup> This inhibition can impact biological processes regulated by ACE2.

Q3: What are the primary research applications of **DX600 Tfa**?

A3: **DX600 Tfa** is primarily used in research to:

- Investigate the physiological and pathological roles of ACE2.

- Serve as a tool in the development of diagnostics and therapeutics targeting ACE2.
- Act as a control compound in ACE2 inhibitor screening assays.[6]
- Be utilized in in-vivo studies, such as small animal imaging, to assess ACE2 distribution and levels.[7][8][9]

## Handling and Storage

Proper handling and storage of **DX600 Tfa** are critical to maintain its stability and activity.

### Storage Recommendations

Condition	Temperature	Duration	Notes
Powder	-20°C	Up to 3 years	Keep away from moisture.[4]
-80°C	Long-term storage	Recommended for optimal stability.	
In Solvent	-80°C	Up to 1 year[4]	Aliquot to avoid repeated freeze-thaw cycles.
-20°C	Up to 1 month[2]	For short-term storage.	

Shipping: **DX600 Tfa** is typically shipped on blue ice to maintain its integrity during transit.

## Reconstitution and Handling

- Reconstitution: **DX600 Tfa** is soluble in water and DMSO.[2][4] For a 10 mM stock solution in DMSO, sonication is recommended to aid dissolution.[4] To prepare a stock solution in water, it may be necessary to warm the solution to 37°C and use an ultrasonic bath to ensure complete dissolution.[2]
- Aliquoting: To prevent degradation from repeated freeze-thaw cycles, it is highly recommended to aliquot the reconstituted stock solution into single-use volumes before storage.[2]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, gloves, and safety glasses, when handling **DX600 Tfa**.

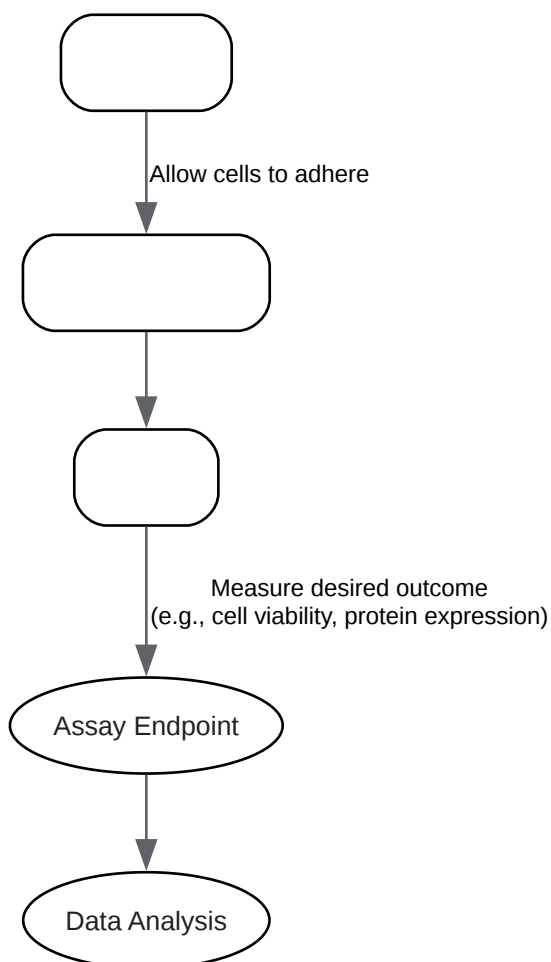
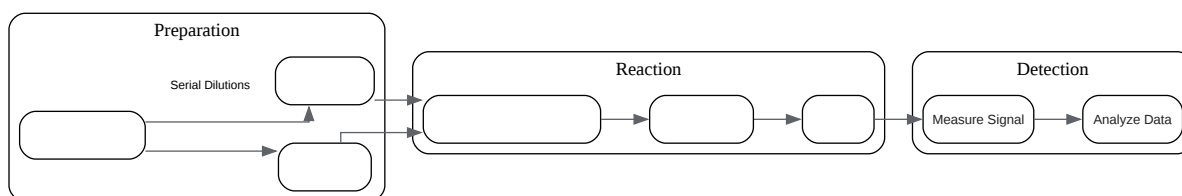
## Experimental Protocols & Troubleshooting

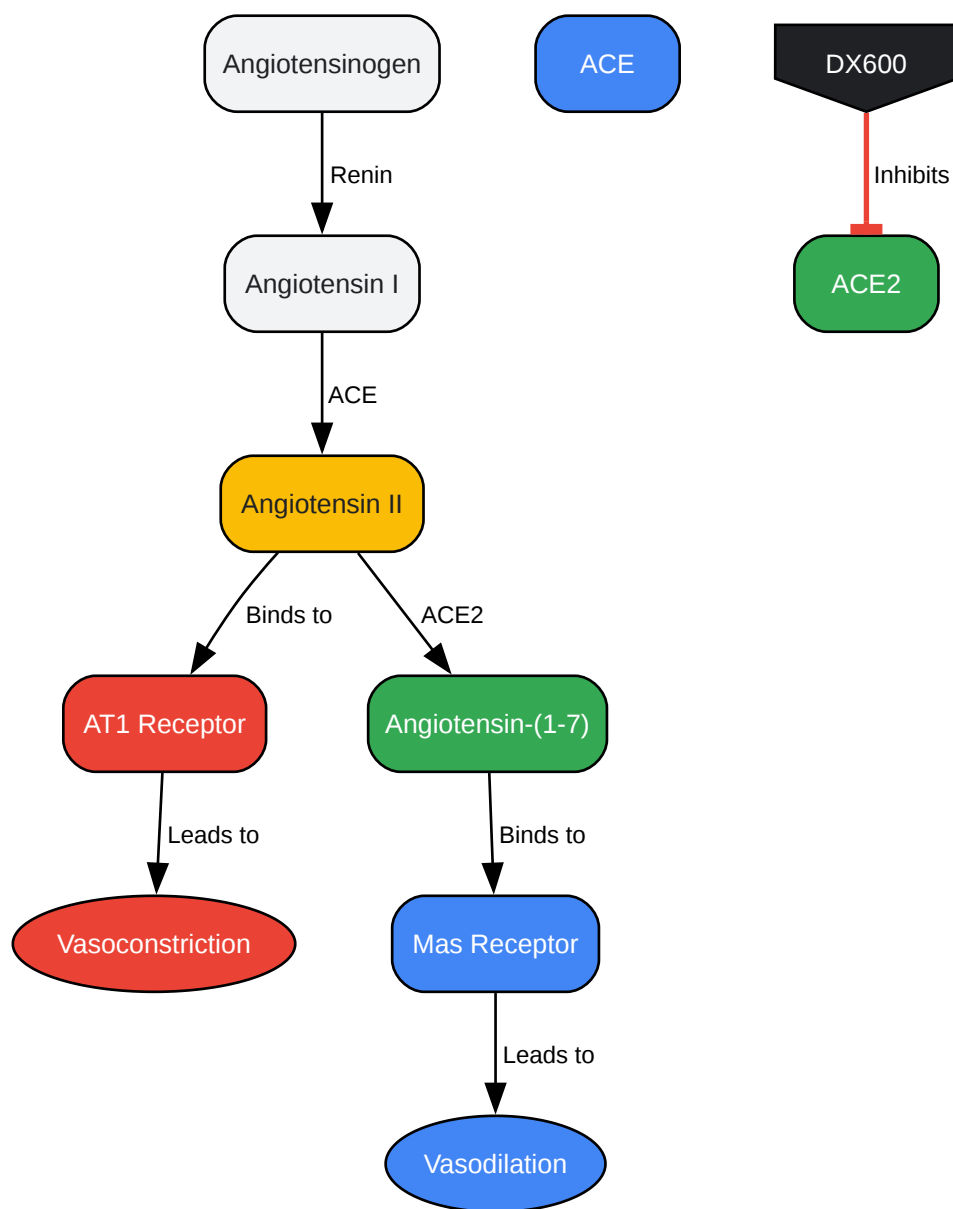
This section provides guidance on common experimental applications of **DX600 Tfa** and troubleshooting tips for potential issues.

### In Vitro ACE2 Inhibition Assay

This assay measures the ability of DX600 to inhibit the enzymatic activity of ACE2.

Experimental Workflow:





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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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